

# In-Depth Technical Guide: 1-Chloro-3-ethylpentane (CAS: 128399-47-3)

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## Compound of Interest

Compound Name: 1-Chloro-3-ethylpentane

Cat. No.: B13198751

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Disclaimer: The following guide compiles all publicly available technical information on **1-Chloro-3-ethylpentane** (CAS: 128399-47-3). It is important to note that comprehensive experimental data, including biological activity, detailed reaction protocols, and extensive toxicological studies, are not readily available in the published literature or common chemical databases. This document serves as a summary of the existing fundamental data.

## Chemical Identity and Physical Properties

**1-Chloro-3-ethylpentane** is a halogenated alkane. Its core structure consists of a pentane chain with a chlorine atom at the first position and an ethyl group at the third position.

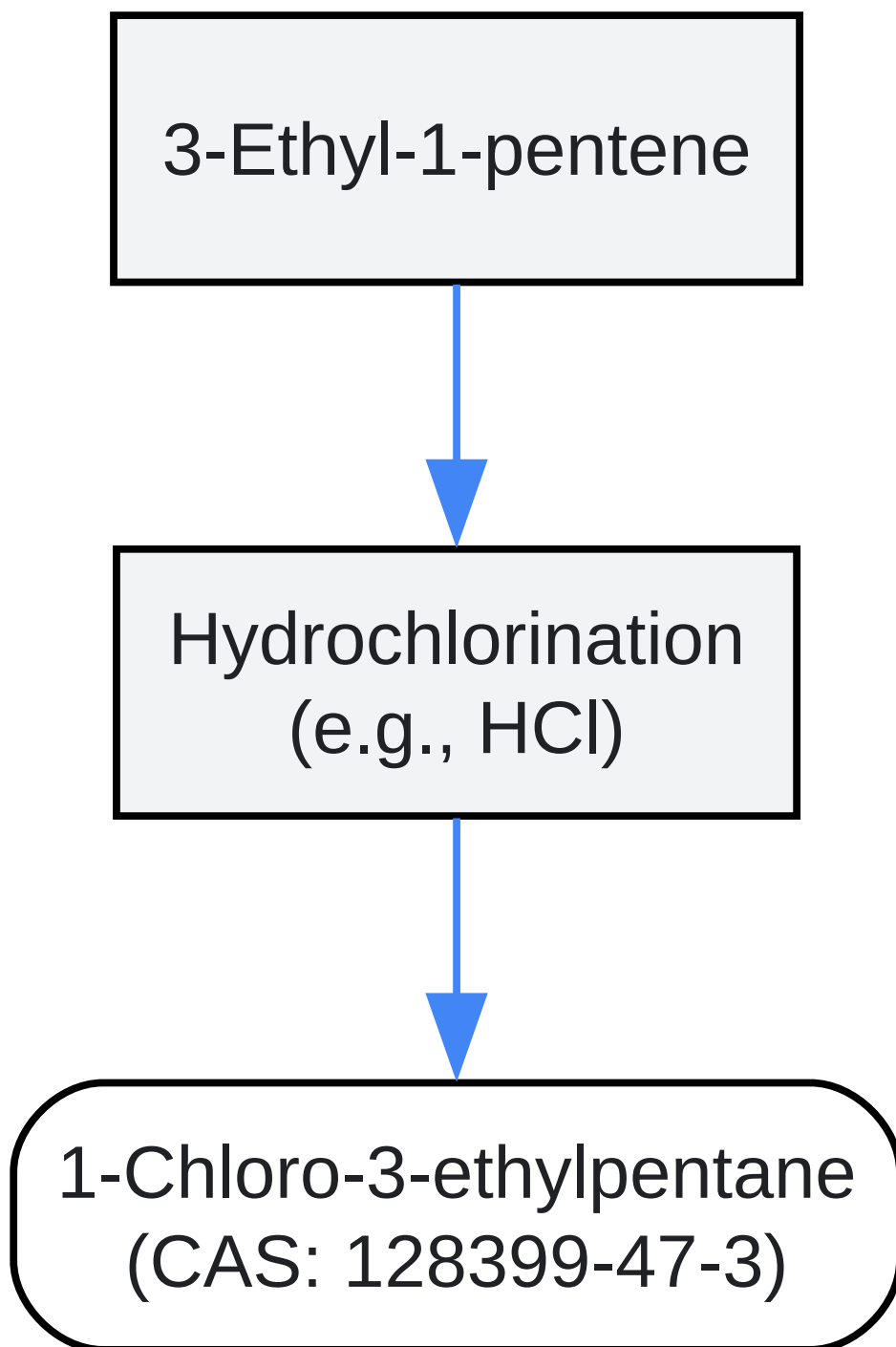
Table 1: Chemical Identifiers and Computed Properties

| Property                       | Value   | Source  |
|--------------------------------|---|---|
| CAS Number                     | 128399-47-3                                       | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula              | C7H15Cl   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight               | 134.65 g/mol                                      | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| IUPAC Name                     | 1-chloro-3-ethylpentane                           | <a href="#">[1]</a>   |
| SMILES                         | <chem>CCC(CC)CCCl</chem>                          | <a href="#">[1]</a>   |
| InChI                          | InChI=1S/C7H15Cl/c1-3-7(4-2)5-6-8/h7H,3-6H2,1-2H3 | <a href="#">[1]</a>   |
| InChIKey                       | NDIRZBJZIKNIEK-UHFFFAOYSA-N                       | <a href="#">[1]</a>   |
| XLogP3                         | 3.6   | <a href="#">[1]</a>   |
| Topological Polar Surface Area | 0 Å²  | <a href="#">[1]</a>   |
| Heavy Atom Count               | 8   | <a href="#">[1]</a>   |
| Complexity                     | 39.7  | <a href="#">[1]</a>   |

## Synthesis and Reactivity (General Overview)

Detailed, peer-reviewed synthesis protocols specifically for **1-Chloro-3-ethylpentane** are not publicly documented. However, its synthesis can be logically inferred from general organic chemistry principles. A plausible synthetic route is the hydrochlorination of 3-ethyl-1-pentene.

## Hypothetical Synthesis Workflow



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## References

- 1. 1-Chloro-3-ethylpentane | C<sub>7</sub>H<sub>15</sub>Cl | CID 57219527 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 128399-47-3|1-Chloro-3-ethylpentane|BLD Pharm [bldpharm.com]
- 3. 1-Chloro-3-ethylpentane | CAS#:128399-47-3 | Chemsrsc [chemsrc.com]
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